An In-depth Technical Guide to the Spectroscopic Characterization of 2-Methylthiophene

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Compound of Interest

Compound Name:	*2-Methylthiophene*
CAS No.:	*554-14-3*
Cat. No.:	*B1210033*

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Abstract

This technical guide provides a comprehensive analysis of **2-Methylthiophene** (C_5H_6S), a key heterocyclic compound widely utilized in medicinal chemistry and materials science. As a derivative of thiophene, a "privileged pharmacophore" found in numerous FDA-approved drugs, the precise structural elucidation of **2-methylthiophene** is paramount for research and development.[1] This document offers an in-depth exploration of its nuclear magnetic resonance (^1H and ^{13}C NMR) and infrared (IR) spectra. It is intended for researchers, scientists, and drug development professionals, providing not only spectral data but also the causality behind experimental choices and detailed, field-proven protocols for data acquisition.

Introduction: The Structural Significance of 2-Methylthiophene

2-Methylthiophene is a colorless, flammable liquid that serves as a fundamental building block in the synthesis of more complex molecules.[1] Its aromatic thiophene ring, substituted with a

methyl group at the C2 position, imparts specific electronic and steric properties that are leveraged in the design of novel pharmaceuticals and organic materials. Accurate and unambiguous characterization is the bedrock of chemical synthesis. Spectroscopic techniques like NMR and IR provide a non-destructive window into the molecular structure, allowing for the verification of identity, purity, and conformational details. This guide synthesizes data from established chemical databases and scientific literature to present a definitive spectral analysis of **2-methylthiophene**.

To facilitate a clear understanding of the spectral assignments discussed throughout this guide, the standard numbering convention for the **2-methylthiophene** molecule is presented below.

Caption: Structure and IUPAC numbering of **2-methylthiophene**.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy provides detailed information about the electronic environment of hydrogen atoms (protons) in a molecule. The chemical shift of a proton is influenced by the shielding and deshielding effects of neighboring atoms, while spin-spin coupling reveals the connectivity between adjacent, non-equivalent protons.

Analysis and Interpretation of the ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **2-methylthiophene** in deuterated chloroform ($CDCl_3$) displays four distinct signals corresponding to the four unique proton environments: the three aromatic protons on the thiophene ring (H3, H4, and H5) and the three protons of the methyl group.

The aromatic region (typically 6.5-7.5 ppm) shows three signals, while the aliphatic region contains a singlet for the methyl group around 2.5 ppm.[1][2] The specific chemical shifts and coupling constants (J-values), which measure the interaction between protons, are critical for unambiguous assignment.

Table 1: ^{1}H NMR Spectral Data for **2-Methylthiophene** in $CDCl_3$

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Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
H5	~7.07	dd	J(H5-H4) ≈ 5.1, J(H5-H3) ≈ 1.2
H4	~6.88	dd	J(H4-H5) ≈ 5.1, J(H4-H3) ≈ 3.3
H3	~6.75	dd	J(H3-H4) ≈ 3.3, J(H3-H5) ≈ 1.2
-CH_3	~2.49	s	J(CH_3-H3) ≈ 1.1 (long-range)

Data synthesized from multiple sources.[1][2][3]

Causality of Assignments:

- -CH_3 Protons: This signal appears as a sharp singlet around 2.49 ppm.[1][3] Its integration value corresponds to three protons. A subtle long-range coupling to the H3 proton (^4J coupling) of approximately 1.1 Hz may cause slight broadening of this peak or resolve into a narrow quartet in high-resolution spectra.[2]
- H5 Proton: This proton is adjacent to the sulfur atom and experiences the most deshielding among the ring protons, thus appearing at the highest chemical shift (~7.07 ppm).[1][2] It is split into a doublet of doublets by coupling to H4 ($^3J \approx 5.1$ Hz) and a smaller long-range coupling to H3 ($^4J \approx 1.2$ Hz).[2]
- H4 Proton: Found at an intermediate chemical shift (~6.88 ppm), this proton is coupled to both H5 ($^3J \approx 5.1$ Hz) and H3 ($^3J \approx 3.3$ Hz), resulting in a distinct doublet of doublets.[1][2]
- H3 Proton: This proton is adjacent to the methyl-substituted carbon. It appears at the lowest chemical shift of the ring protons (~6.75 ppm) and is split into a doublet of doublets by H4 ($^3J \approx 3.3$ Hz) and H5 ($^4J \approx 1.2$ Hz).[1][2]

Experimental Protocol for ^{1}H NMR Acquisition

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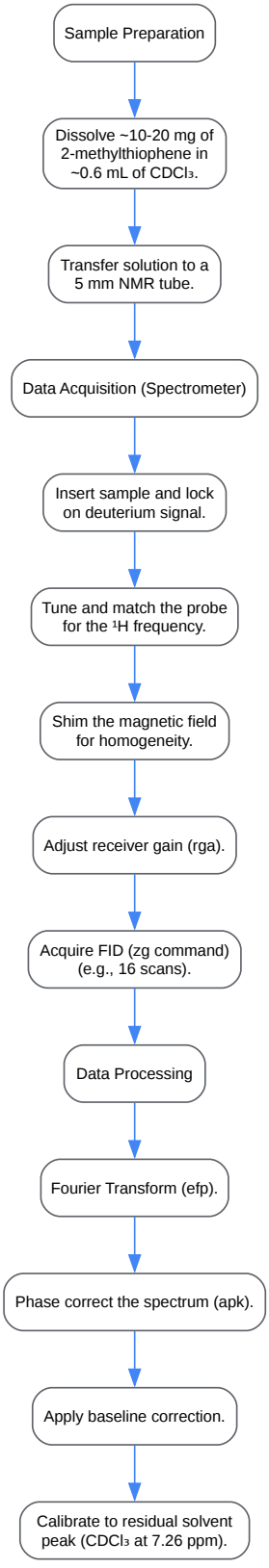
This protocol outlines a standard procedure for obtaining a high-resolution ^1H NMR spectrum.



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Caption: Standard workflow for ^{1}H NMR spectroscopy.

Step-by-Step Methodology:

- Sample Preparation: Accurately weigh 10-20 mg of **2-methylthiophene** and dissolve it in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer: Transfer the solution into a clean, dry 5 mm NMR tube.
- Instrument Setup: Insert the NMR tube into the spectrometer. Lock the field frequency using the deuterium signal from the solvent.
- Tuning and Shimming: Tune and match the probe to the ^{1}H frequency to ensure maximum signal transmission. Shim the magnetic field to optimize its homogeneity, which is crucial for achieving sharp, well-resolved peaks.
- Acquisition: Set the appropriate acquisition parameters. A standard experiment involves 16 to 64 scans with a relaxation delay of 1-2 seconds. Initiate data acquisition.
- Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID) signal. Perform phase and baseline corrections to the resulting spectrum.
- Calibration: Calibrate the chemical shift axis by setting the residual $CHCl_3$ peak to 7.26 ppm.
- Analysis: Integrate the signals and analyze the chemical shifts and coupling patterns to confirm the structure.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon framework of a molecule. In a standard proton-decoupled experiment, each unique carbon atom produces a single sharp peak, with its chemical shift indicating its electronic environment.

Analysis and Interpretation of the ^{13}C NMR Spectrum

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2-Methylthiophene has five chemically distinct carbon atoms: the methyl carbon and the four carbons of the thiophene ring (C2, C3, C4, C5). The proton-decoupled ^{13}C NMR spectrum therefore shows five distinct singlets.

Table 2: ^{13}C NMR Spectral Data for **2-Methylthiophene** in $CDCl_3$

Carbon Assignment	Chemical Shift (δ, ppm)
C2	~139.50
C5	~126.86
C4	~125.14
C3	~123.03
-CH_3	~14.95

Data sourced from PubChem and other chemical databases.[1][3]

Causality of Assignments:

- -CH_3 Carbon: This is the only sp^3-hybridized carbon and is therefore highly shielded, appearing at the lowest chemical shift (~14.95 ppm).[1][3]
- C2 Carbon: This is a quaternary carbon bonded to the electron-withdrawing sulfur atom and the methyl group. This environment makes it the most deshielded carbon, resonating at the highest chemical shift (~139.50 ppm).[3]
- C3, C4, and C5 Carbons: These are sp^2-hybridized carbons of the aromatic ring. Their chemical shifts are influenced by their proximity to the sulfur atom and the methyl group. C5 (~126.86 ppm) is adjacent to the sulfur, making it more deshielded than C3 and C4.[3] C3 (~123.03 ppm) is adjacent to the methyl-substituted C2, while C4 (~125.14 ppm) is further away, leading to their respective chemical shifts.[3]

Experimental Protocol for ^{13}C NMR Acquisition

The low natural abundance of the ^{13}C isotope (~1.1%) and its smaller gyromagnetic ratio necessitate longer acquisition times or a higher sample concentration compared to ^{1}H NMR.

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Step-by-Step Methodology:

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 30-50 mg in 0.6 mL of $CDCl_3$.
- Instrument Setup: Follow the same locking and shimming procedure as for ^{1}H NMR. Tune and match the probe for the ^{13}C frequency.
- Acquisition: A proton-decoupled pulse program (e.g., zgpg30) is standard. Due to the low sensitivity, a larger number of scans is required (e.g., 512 to 2048 scans).[4] A relaxation delay (d1) of 2 seconds is typical.
- Processing: Apply Fourier transformation, phase correction, and baseline correction as done for ^{1}H spectra.
- Calibration: Calibrate the spectrum using the $CDCl_3$ solvent peak, which appears as a triplet at 77.16 ppm.[5]

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to transitions between vibrational energy levels. It is an effective tool for identifying the functional groups present in a molecule.

Analysis and Interpretation of the IR Spectrum

The IR spectrum of **2-methylthiophene** shows characteristic absorption bands for aromatic C-H, aliphatic C-H, aromatic C=C, and C-S bonds. The spectrum can be divided into the functional group region (4000-1300 cm^{-1}) and the fingerprint region (<1300 cm^{-1}), which is unique to the molecule as a whole.

Table 3: Characteristic IR Absorption Bands for **2-Methylthiophene**

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Wavenumber (cm^{-1})	Vibrational Mode	Intensity
~3100-3050	Aromatic C-H Stretch	Medium-Weak
~2950-2850	Aliphatic ($-CH_3$) C-H Stretch	Medium
~1550-1400	Aromatic C=C Ring Stretching	Medium-Strong
~1250-1050	C-H In-plane Bending	Medium
~900-700	C-H Out-of-plane Bending	Strong
~710-680	C-S Stretch	Weak

Frequencies are typical ranges for substituted thiophenes.[6][7][8][9]

Interpretation of Key Bands:

- C-H Stretching: A key diagnostic feature is the presence of weak bands above 3000 cm^{-1}, characteristic of C(sp^2)-H bonds in the aromatic ring, and medium bands below 3000 cm^{-1}, corresponding to the C(sp^3)-H bonds of the methyl group.[9]
- Aromatic Ring Stretching: A series of bands between 1550 and 1400 cm^{-1} are due to the C=C stretching vibrations within the thiophene ring.[7]
- C-H Bending: Strong absorptions in the 900-700 cm^{-1} region are characteristic of the C-H out-of-plane bending ("wagging") vibrations of the substituted aromatic ring. The pattern of these bands can sometimes help determine the substitution pattern.[8]

Experimental Protocol for IR (ATR) Acquisition

Attenuated Total Reflectance (ATR) is a common, convenient technique for acquiring IR spectra of liquid samples.

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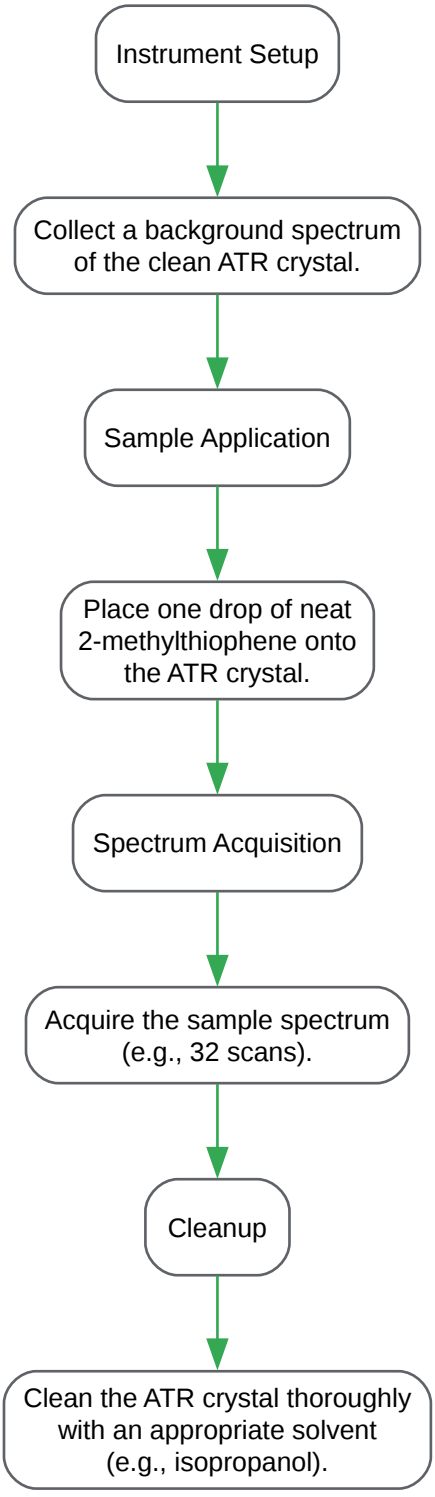

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Caption: Workflow for acquiring an ATR-IR spectrum.

Step-by-Step Methodology:

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- Background Scan: Ensure the ATR crystal (typically diamond or germanium) is clean. Collect a background spectrum which will be automatically subtracted from the sample spectrum. This accounts for absorptions from atmospheric CO_2 and water vapor.
- Sample Application: Place a single drop of neat (undiluted) **2-methylthiophene** directly onto the surface of the ATR crystal.
- Acquisition: Acquire the spectrum. Typically, 16 to 32 scans are co-added to produce a spectrum with a good signal-to-noise ratio. The typical range is 4000-400 cm^{-1}.
- Cleanup: After acquisition, thoroughly clean the sample from the ATR crystal using a soft lab wipe dampened with a suitable solvent, such as isopropanol, followed by a dry wipe.

Conclusion

The combined application of ^{1}H NMR, ^{13}C NMR, and IR spectroscopy provides a powerful and definitive method for the structural characterization of **2-methylthiophene**. ^{1}H NMR elucidates the proton connectivity and environment, ^{13}C NMR maps the carbon skeleton, and IR spectroscopy identifies the key functional groups and vibrational characteristics. The data and protocols presented in this guide serve as a validated reference for scientists engaged in the synthesis, quality control, and application of this important heterocyclic compound, ensuring a high degree of scientific integrity and experimental reproducibility.

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